

# Ppo-IN-13 efficacy compared to established compounds

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## Compound of Interest

Compound Name: Ppo-IN-13

Cat. No.: B15600631

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## Part 1: Protoporphyrinogen Oxidase (PPO) Inhibitors

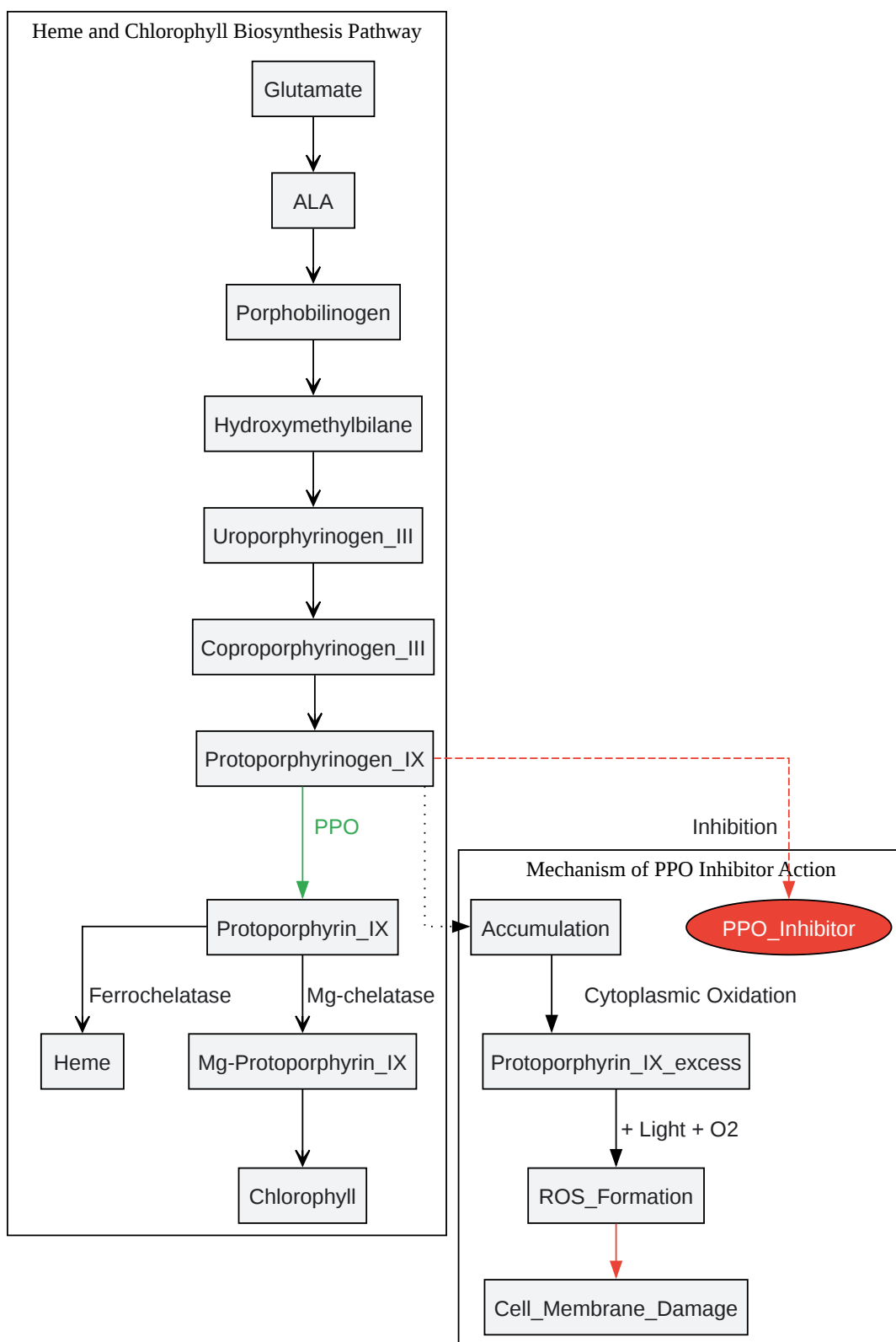
Protoporphyrinogen oxidase (PPO) is a key enzyme in the biosynthesis of protoporphyrin IX, a precursor to both chlorophyll in plants and heme in animals. Inhibition of PPO leads to the accumulation of its substrate, protoporphyrinogen IX, which is rapidly oxidized to the potent photosensitizer protoporphyrin IX. This accumulation, especially in the presence of light, generates reactive oxygen species that cause rapid cell membrane disruption.<sup>[1]</sup> This mechanism makes PPO an effective target for herbicides.<sup>[1][2]</sup>

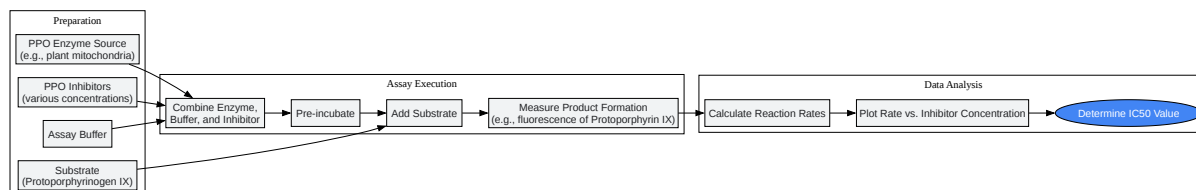
## Comparative Efficacy of PPO Inhibitors

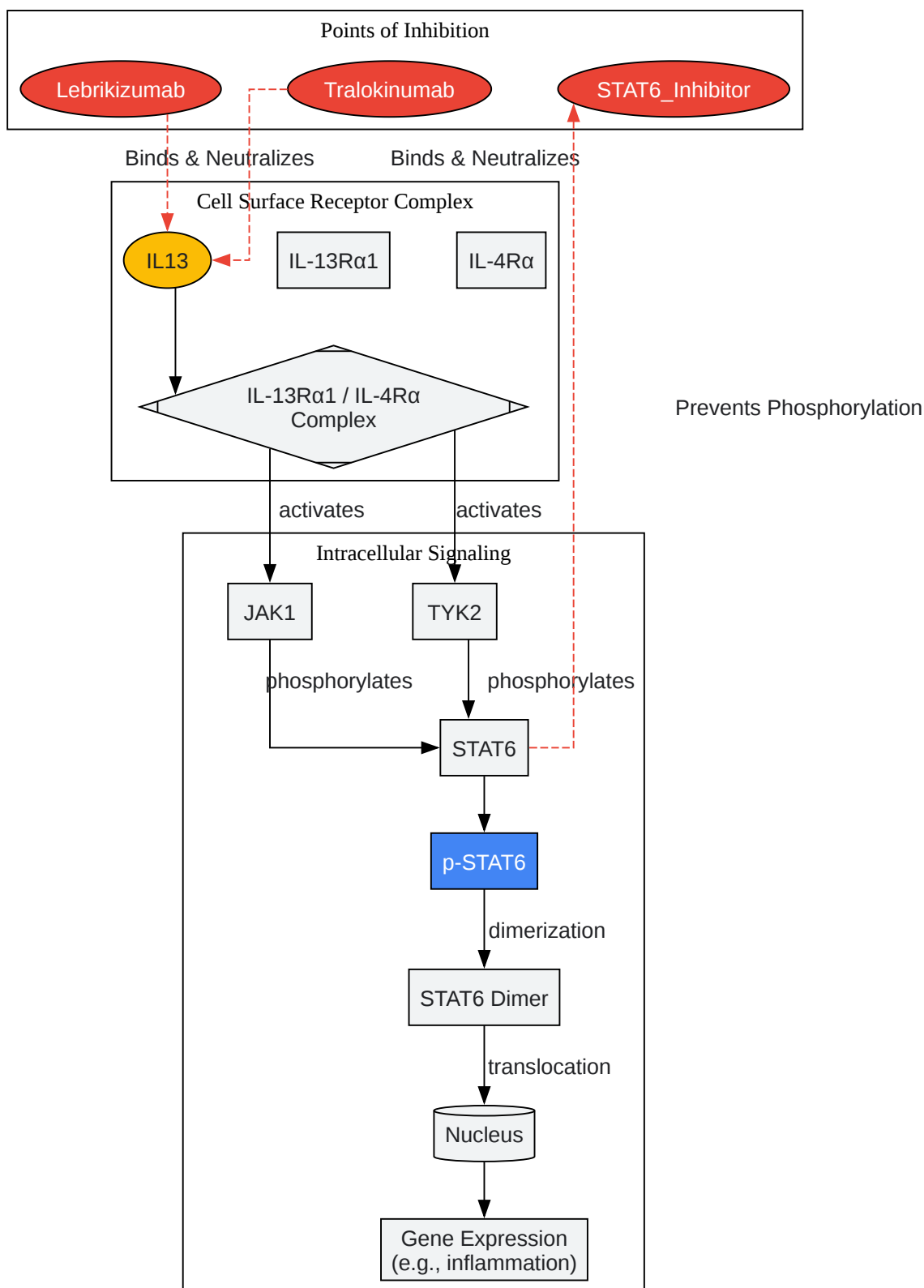
The efficacy of PPO inhibitors is typically measured by their half-maximal inhibitory concentration (IC<sub>50</sub>), with lower values indicating higher potency. The following table summarizes the IC<sub>50</sub> values for several well-characterized PPO inhibitors from different chemical classes.

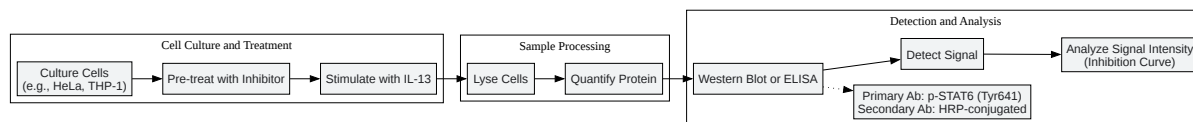
Inhibitor	Chemical Class	Target Enzyme	IC50 Value	Reference
Acifluorfen-methyl	Diphenyl Ether	Corn (Zea mays) Etioplast PPO	4 nM	<a href="#">[3]</a> <a href="#">[4]</a>
Fomesafen	Diphenyl Ether	Human PPO	110 nM (0.11 $\mu$ M)	<a href="#">[5]</a>
Lactofen	Diphenyl Ether	Plant PPOs	25 nM (0.025 $\mu$ M)	<a href="#">[5]</a>
Oxyfluorfen	Diphenyl Ether	Human PPO	Submicromolar range	<a href="#">[6]</a>
Saflufenacil	Pyrimidinedione	Plant PPOs	Nanomolar range	<a href="#">[5]</a>

## Signaling Pathway and Experimental Workflow Diagrams









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## References

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)